

Comparative Analysis: D-Glucitol Dinitrate vs. Isosorbide Dinitrate[1]

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Compound of Interest

Compound Name: *D-Glucitol dinitrate*

CAS No.: 71888-61-4

Cat. No.: B12657316

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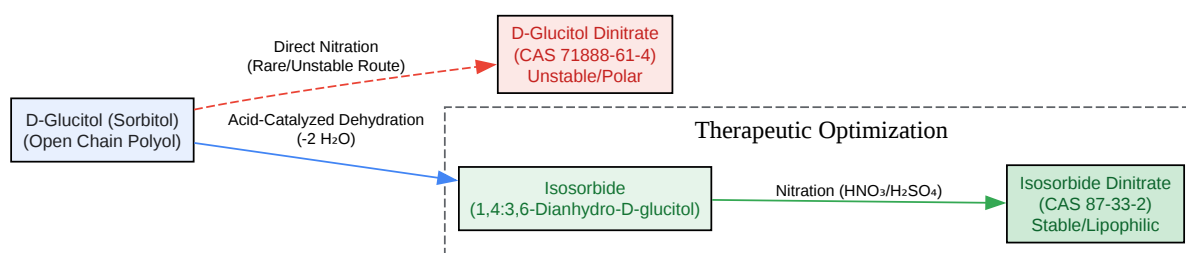
Chemical Identity & Structural Divergence[1][3]

The fundamental difference lies in the cyclization of the glucitol backbone.[1] This structural modification dictates the pharmacokinetic (PK) and physicochemical profile of the resulting nitrate ester.[1]

Feature	D-Glucitol Dinitrate	Isosorbide Dinitrate (ISDN)
CAS Registry	71888-61-4	87-33-2
IUPAC Name	D-Glucitol, dinitrate (isomer unspecified)	1,4:3,6-Dianhydro-D-glucitol 2,5-dinitrate
Core Structure	Linear Polyol (Open Chain)	Bicyclic Furo[3,2-b]furan (Rigid)
Formula	$C_6H_{12}N_2O_{10}$	$C_6H_8N_2O_8$
Molecular Weight	~272.17 g/mol	236.14 g/mol
Lipophilicity (LogP)	Low (< 0, highly polar)	~1.3 (Moderate, membrane permeable)
Stability	Low (Prone to hydrolysis/migration)	High (Sterically protected)

Structural Visualization

The following diagram illustrates the synthetic lineage and structural divergence. Isosorbide is formed by the double dehydration of D-Glucitol.^{[1][2]}



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Caption: Synthetic pathway distinguishing the direct nitration of glucitol (yielding unstable variants) from the dehydration-first route yielding the stable Isosorbide Dinitrate.

Physicochemical Performance

Stability and Solubility Profile

For drug development, the bicyclic ether structure of ISDN provides a "lock" that protects the molecule from rapid non-enzymatic hydrolysis, a common failure point for linear sugar nitrates.

[1]

- **D-Glucitol Dinitrate:**

- Solubility: Highly water-soluble due to multiple free hydroxyl (-OH) groups (unless fully nitrated to hexanitrate).[1]
- Handling: Hygroscopic and prone to deliquescence.[1]
- Explosive Risk: Linear polyol nitrates (similar to mannitol hexanitrate) have higher explosive potential due to dense oxygen balance and lower activation energy for decomposition.[1]

- **Isosorbide Dinitrate (ISDN):**

- Solubility: Sparingly soluble in water (1.0 mg/mL), freely soluble in organic solvents (acetone, ether). This lipophilicity is critical for sublingual absorption and crossing the blood-brain barrier.[1]
- Melting Point: 70°C (Stable crystalline solid).[1]
- Shelf Life: Stable in air and solution; resistant to hydrolysis compared to open-chain analogs.[1]

Pharmacological Analysis (PK/PD)

The clinical superiority of ISDN stems from its ability to penetrate biological membranes and its specific metabolic activation pathway.[1]

Mechanism of Action: NO Release

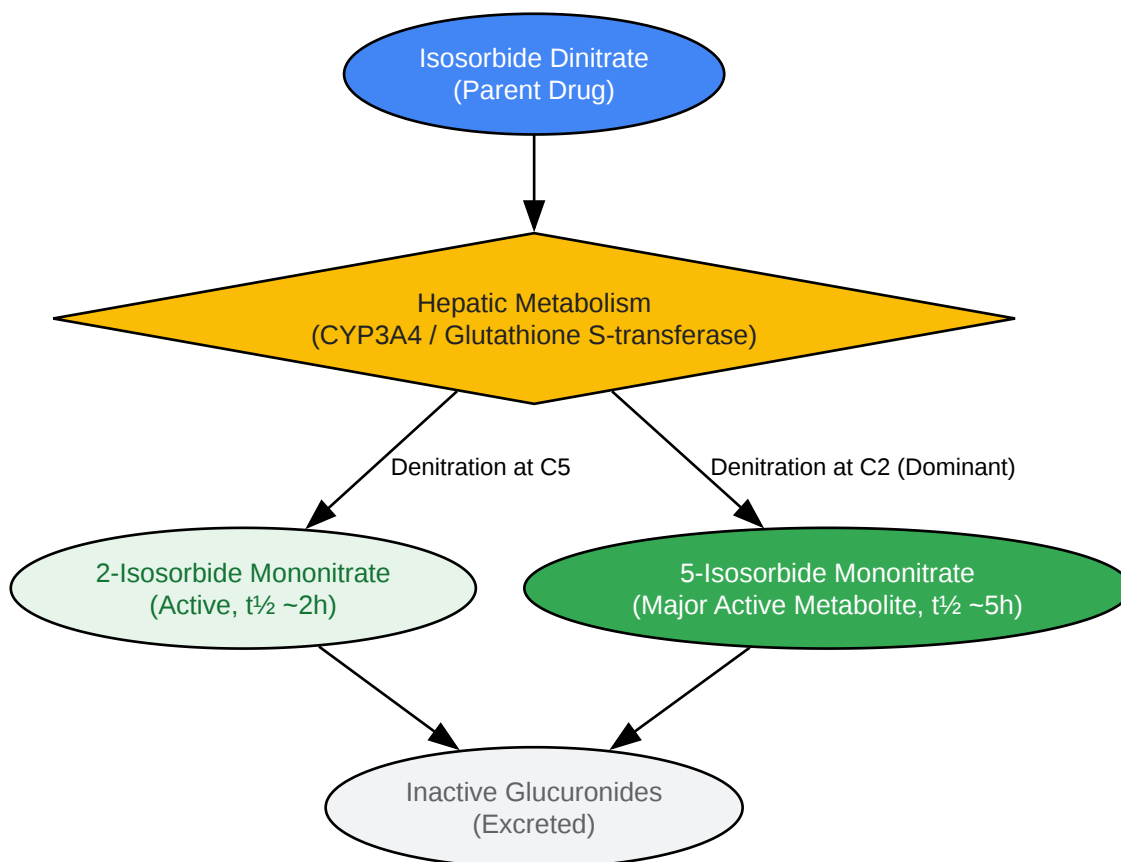
Both compounds function as Nitric Oxide (NO) donors, activating soluble guanylyl cyclase (sGC) to produce cGMP, leading to vasodilation.[1] However, the efficiency of this release

differs.[1]

- ISDN: Requires enzymatic bioactivation (primarily by ALDH2 and CYP450) in the mitochondria.[1] The rigid structure allows specific binding to these enzymes.[1]
- Glucitol Dinitrate: Likely releases NO via non-specific thiol-mediated mechanisms in the blood, leading to rapid but uncontrolled hypotension and higher oxidative stress.[1]

Metabolic Pathway (ISDN Specific)

ISDN is a prodrug subject to extensive first-pass metabolism.[1] This "defect" is actually a feature, as it generates active metabolites with longer half-lives.[1]



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Caption: Metabolic activation of ISDN.[1] Unlike Glucitol Dinitrate, ISDN yields stable, active mononitrate metabolites (5-ISMN) that extend the therapeutic window.[1]

Experimental Protocols

Protocol A: Thin-Layer Chromatography (TLC) Differentiation

To distinguish between the open-chain precursor (or impurities) and the cyclic ISDN.^[1]

- Stationary Phase: Silica gel 60 F254 plates.
- Mobile Phase: Toluene : Ethyl Acetate (1:1 v/v).^[1]
- Sample Preparation: Dissolve 10 mg of substance in 1 mL acetone.
- Detection: Spray with diphenylamine reagent and expose to UV light.^[1]
- Expected Results:
 - ISDN (Cyclic): R_f value ~0.6–0.7 (Higher mobility due to lipophilicity).^[1]
 - **D-Glucitol Dinitrate** (Open): R_f value < 0.3 (Retained due to polarity of free hydroxyls).^[1]

Protocol B: In Vitro Vasodilation Assay (Aortic Ring)

To compare potency.^[1]

- Tissue: Rat thoracic aorta rings (endothelium-denuded).^[1]
- Pre-contraction: Phenylephrine (1 µM).^[1]
- Dosing: Cumulative addition of nitrate (1 nM to 100 µM).
- Measurement: Isometric tension recording.
- Analysis: Calculate EC₅₀.
 - Note: ISDN typically shows an EC₅₀ in the low nanomolar range (~10–50 nM).^[1] Open-chain nitrates often show erratic potency due to rapid hydrolysis in the buffer before reaching the tissue.^[1]

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